

# An In-Depth Technical Guide to Pressure-Enthalpy Diagrams for R-502

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Refrigerant 502

Cat. No.: B13423336

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This technical guide provides a comprehensive overview of the thermodynamic properties of the refrigerant R-502, with a central focus on the pressure-enthalpy (p-h) diagram. R-502, a zeotropic mixture of R-22 and R-115, was historically used in low-temperature refrigeration applications. Understanding its thermodynamic behavior through the p-h diagram is crucial for the analysis, design, and optimization of refrigeration cycles. This document presents key physical properties, representative thermodynamic data in tabular format, a detailed pressure-enthalpy diagram, and an overview of the experimental methodologies used to determine such properties.

## Core Physical and Thermodynamic Properties of R-502

A summary of the essential physical and thermodynamic properties of R-502 is presented in the table below. These values are fundamental for understanding the refrigerant's behavior under various operating conditions.

Property	Value
Chemical Formula	CHClF <sub>2</sub> / C <sub>2</sub> ClF <sub>5</sub> (48.8% / 51.2% by weight)
Molecular Weight	111.6 g/mol
Boiling Point (at 1 atm)	-45.4 °C (-49.7 °F) <a href="#">[1]</a>
Critical Temperature	81.5 °C (178.7 °F) <a href="#">[1]</a>
Critical Pressure	40.2 bar (582.6 psia) <a href="#">[1]</a>
Ozone Depletion Potential (ODP)	0.33 <a href="#">[1]</a>
Global Warming Potential (GWP)	4657 <a href="#">[1]</a>

## Thermodynamic Data Tables

The following tables provide representative thermodynamic properties for R-502 in the saturated and superheated regions. This data is essential for plotting refrigeration cycles and performing energy calculations.

Disclaimer: The following data is representative and intended for illustrative purposes. For precise engineering calculations, it is recommended to consult the 1997 ASHRAE Handbook—Fundamentals.

### Saturated R-502 Properties

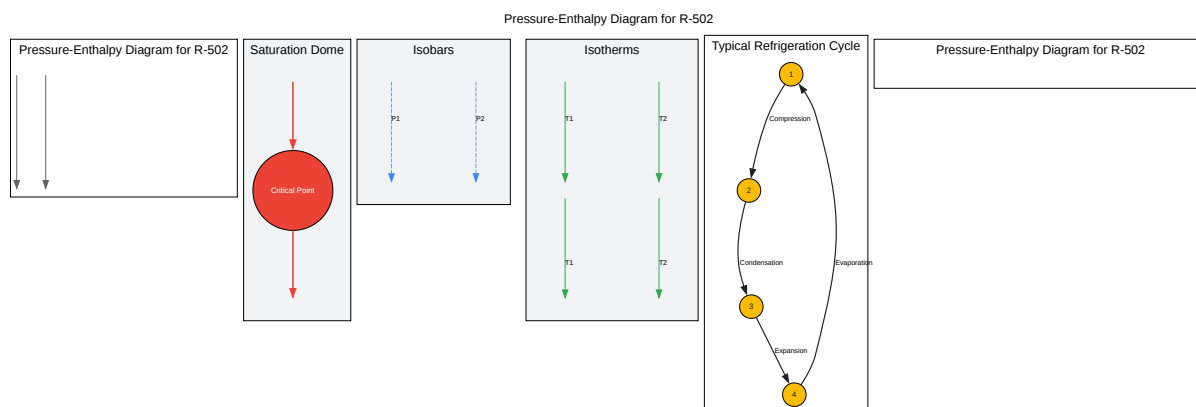
Temperature (°C)	Pressure (bar)	Liquid Enthalpy (kJ/kg)	Vapor Enthalpy (kJ/kg)
-50	1.33	0	187.5
-40	2.11	11.3	191.7
-30	3.27	22.8	195.8
-20	4.90	34.6	199.7
-10	7.10	46.8	203.3
0	9.98	59.3	206.5
10	13.6	72.3	209.2
20	18.2	85.8	211.2
30	23.9	100.0	212.3
40	30.8	115.1	212.1

Superheated R-502 Properties (at select pressures)

Temperature (°C)	Enthalpy (kJ/kg) at 5 bar	Enthalpy (kJ/kg) at 10 bar	Enthalpy (kJ/kg) at 15 bar
-10	205.0	-	-
0	210.5	208.0	-
10	216.0	213.5	211.0
20	221.5	219.0	216.5
30	227.0	224.5	222.0
40	232.5	230.0	227.5
50	238.0	235.5	233.0
60	243.5	241.0	238.5
70	249.0	246.5	244.0
80	254.5	252.0	249.5

## Pressure-Enthalpy Diagram for R-502

The pressure-enthalpy (p-h) diagram is a graphical representation of the thermodynamic properties of a substance. For refrigerants, it is an indispensable tool for visualizing and analyzing refrigeration cycles. The key features of the p-h diagram for R-502 are illustrated below.



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Caption: A schematic representation of a pressure-enthalpy diagram for R-502.

## Experimental Protocols for Determining Thermodynamic Properties

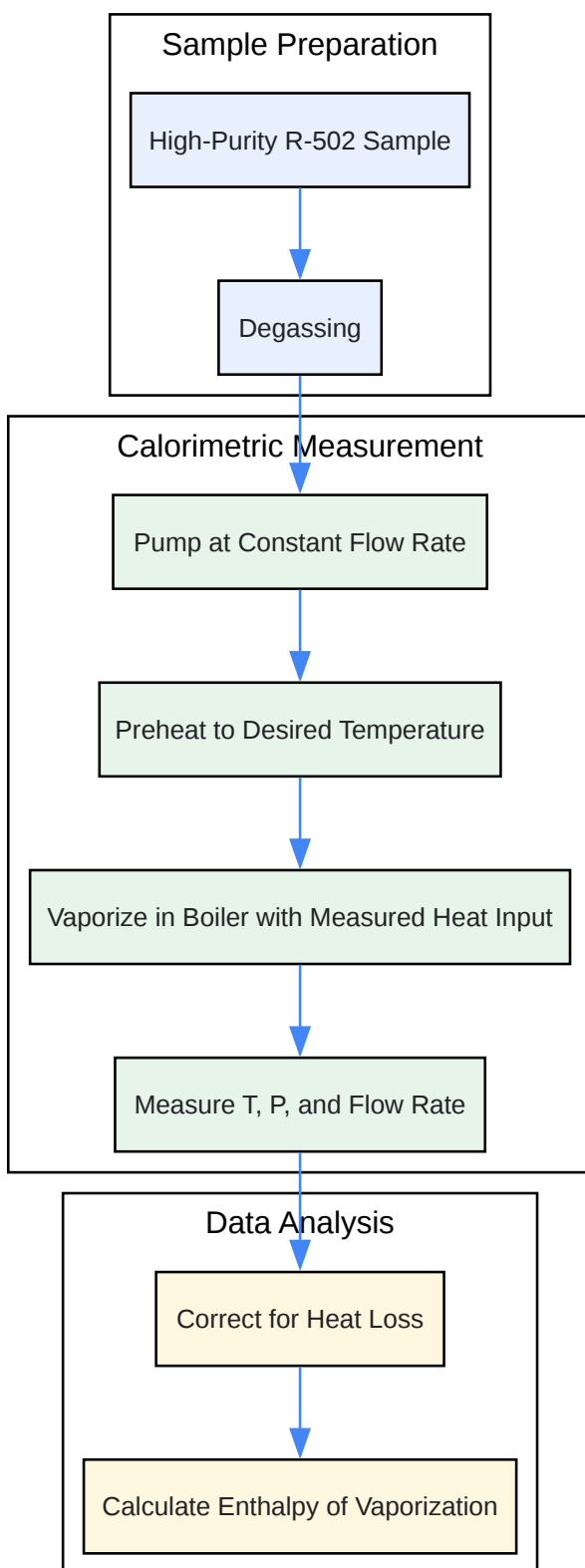
The thermodynamic properties presented in this guide are determined through rigorous experimental procedures. The primary methods involve calorimetry to measure heat transfer and the establishment of vapor-liquid equilibrium to determine saturation properties.

### Calorimetry for Enthalpy Measurement

Calorimetry is a key experimental technique used to determine the enthalpy of a substance. For refrigerants, flow calorimeters are commonly employed to measure the enthalpy of vaporization and specific heat capacities.

### Key Experimental Steps:

- **Sample Preparation:** A high-purity sample of the refrigerant is obtained and degassed to remove any non-condensable impurities.
- **Apparatus Setup:** A flow calorimeter, which allows for the continuous flow of the refrigerant, is used. The apparatus typically consists of a preheater, a boiler (for enthalpy of vaporization), a superheater, and a condenser, all heavily insulated to minimize heat loss to the surroundings.
- **Data Acquisition:**
  - The refrigerant is pumped through the system at a constant mass flow rate.
  - In the boiler, a precisely measured amount of electrical power is supplied to vaporize the liquid refrigerant.
  - The temperatures and pressures at the inlet and outlet of the boiler are accurately measured using calibrated resistance thermometers and pressure transducers.
  - The enthalpy of vaporization is calculated from the heat input and the mass flow rate.
  - For specific heat capacity measurements, a known amount of heat is added to the single-phase (liquid or vapor) refrigerant, and the resulting temperature change is measured.
- **Data Analysis:** The raw data is corrected for any heat losses, and the thermodynamic properties are calculated using fundamental thermodynamic relationships.



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Caption: Workflow for the experimental determination of enthalpy of vaporization.

This in-depth guide provides a foundational understanding of the pressure-enthalpy diagram for R-502 and the underlying thermodynamic principles and experimental methodologies. For professionals in research and development, this information is critical for the accurate modeling and analysis of refrigeration systems that historically utilized this refrigerant.

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## References

- 1. tsapps.nist.gov [tsapps.nist.gov]
- To cite this document: BenchChem. [An In-Depth Technical Guide to Pressure-Enthalpy Diagrams for R-502]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13423336#pressure-enthalpy-diagrams-for-r-502\]](https://www.benchchem.com/product/b13423336#pressure-enthalpy-diagrams-for-r-502)

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)